

Application Notes and Protocols: Europium Chloride in Molten Salt Reactors

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Compound of Interest

Compound Name: *Europium;chloride*

CAS No.: *37346-48-8*

Cat. No.: *B15927364*

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Abstract

Europium chloride (EuCl_3) is a compound of significant interest in the advancement of molten salt reactor (MSR) technology. As a lanthanide, it is a prominent fission product that accumulates in the fuel salt during reactor operation. Understanding its behavior is therefore critical for predicting fuel salt performance, managing the reactor's neutron economy, and ensuring the structural integrity of the reactor components. Europium's isotopes also possess large neutron absorption cross-sections, leading to its consideration as a soluble burnable poison for reactivity control. These application notes provide a comprehensive overview of the dual role of europium chloride in MSRs, detailing its impact on materials corrosion and its potential as a reactivity control agent. Detailed protocols for key experimental evaluations are provided, along with quantitative data to support researchers in this field.

Application 1: Fission Product Surrogate for Corrosion Studies

In liquid-fueled MSRs, the accumulation of fission products in the molten salt can significantly alter its chemical properties, making it more corrosive to structural materials.^{[1][2]} Europium is frequently used as a non-radioactive surrogate for trivalent lanthanide and actinide fission products to study these corrosive effects.^{[1][2][3][4]} The addition of EuCl_3 to molten chloride salts has been shown to dramatically increase the corrosion rates of various alloys.^{[5][6]} This is primarily due to the electrochemical potential of the Eu(III)/Eu(II) redox couple, which can drive the oxidation and dissolution of key alloying elements like chromium, iron, and nickel.^{[3][5]}

Quantitative Corrosion Data

The presence of EuCl_3 in molten salts leads to a significant increase in the corrosion of structural alloys. The following table summarizes corrosion rate data for several commercially available alloys in a LiCl-KCl eutectic salt at 500°C , both with and without the addition of 2 wt% EuCl_3 .

Alloy	Composition (wt%)	Corrosion Rate in LiCl-KCl (mm/a)	Corrosion Rate in $\text{LiCl-KCl} + 2 \text{ wt\% EuCl}_3$ (mm/a)
Haynes C276	Ni: 57, Mo: 16, Cr: 15.5, Fe: 5.5, W: 3.8	~0.10	19.00
Inconel 600	Ni: 76, Cr: 15.5, Fe: 8	~0.06	22.35
Incoloy 800	Fe: 46, Ni: 32.5, Cr: 21	~0.28	31.26
316L SS	Fe: 68, Cr: 17, Ni: 12, Mo: 2.5	~0.20	25.18

Data sourced from Chang et al. (2022).^{[3][5]}

Experimental Protocol: Static Immersion Corrosion Testing

This protocol outlines a standard static immersion test to evaluate the corrosion of alloy specimens in molten chloride salt containing EuCl_3 .

1.2.1. Materials and Equipment:

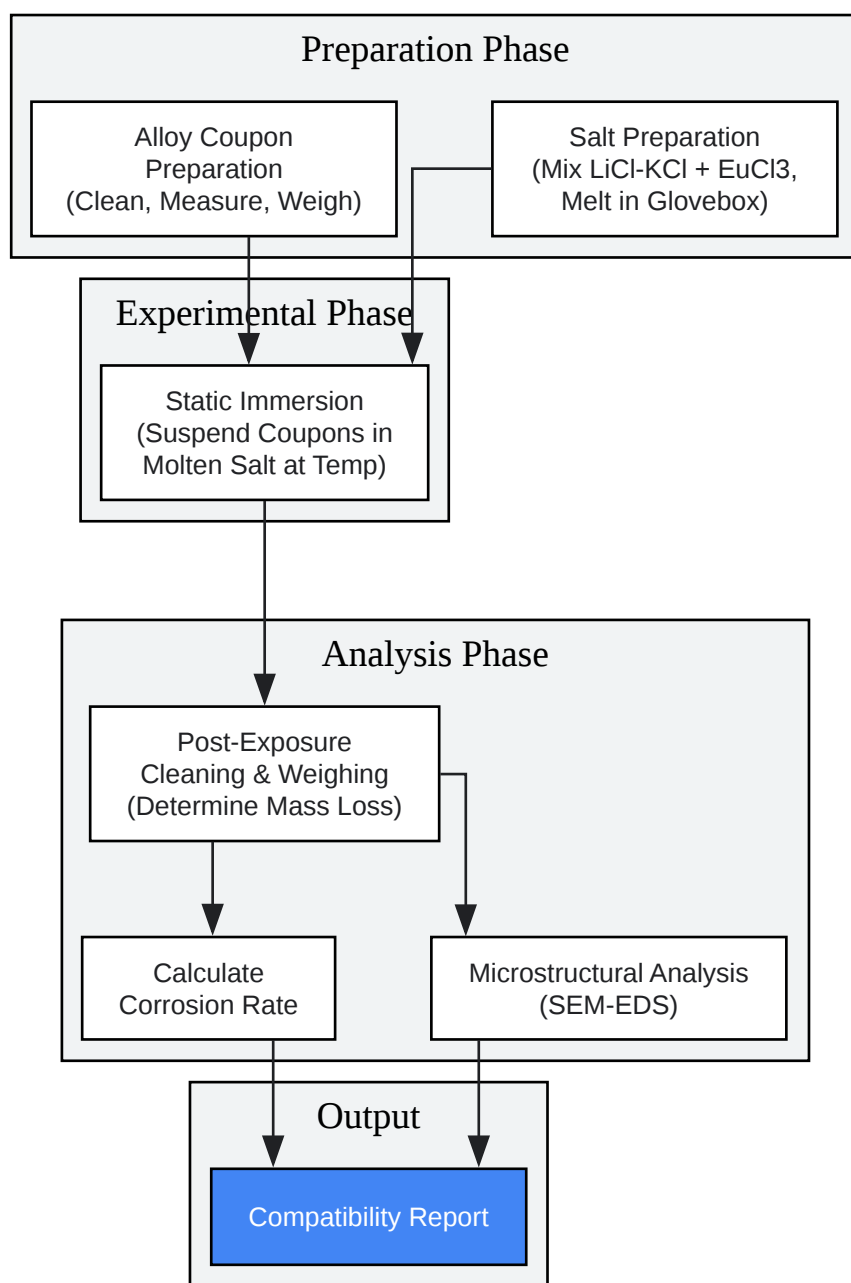
- High-purity eutectic salt (e.g., LiCl-KCl).
- Anhydrous Europium(III) chloride (EuCl_3).
- Alloy coupons of the material to be tested, polished to a mirror finish.
- Alumina or quartz crucible.
- High-temperature furnace with precise temperature control.
- Inert atmosphere glovebox (e.g., argon-filled) with O_2 and H_2O levels below 1 ppm.
- Analytical balance (microgram sensitivity).
- Ultrasonic cleaner.
- Acetone, ethanol, and deionized water.
- Post-test analysis equipment: Scanning Electron Microscope with Energy Dispersive X-ray Spectroscopy (SEM-EDS).

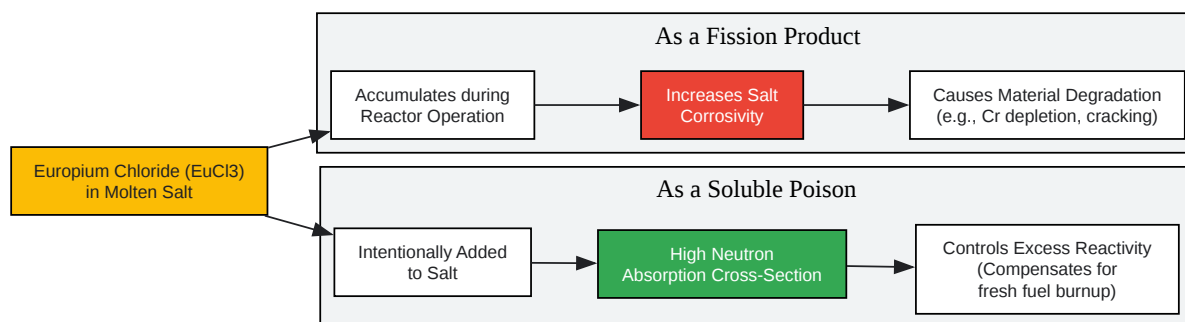
1.2.2. Procedure:

- Coupon Preparation:
 1. Measure the dimensions of each alloy coupon and calculate the surface area.
 2. Clean the coupons ultrasonically in successive baths of acetone, ethanol, and deionized water for 15 minutes each.
 3. Dry the coupons thoroughly and weigh them using an analytical balance.
- Salt Preparation (inside glovebox):
 1. Place the required amount of LiCl-KCl eutectic salt and EuCl_3 into an alumina crucible.

2. Heat the salt mixture in the furnace under an inert atmosphere to the desired experimental temperature (e.g., 500°C) and hold for several hours to ensure homogeneity.
- Immersion Test (inside glovebox):
 1. Suspend the prepared alloy coupons in the molten salt using alumina holders or wires of a compatible material. Ensure the coupons are fully submerged.
 2. Maintain the furnace at the constant target temperature for the duration of the test (e.g., 100-1000 hours).
 - Post-Exposure Analysis:
 1. After the designated time, carefully remove the coupons from the molten salt and allow them to cool to room temperature within the glovebox.
 2. Gently remove any adhering salt by washing with deionized water and ethanol in an ultrasonic bath.
 3. Dry the coupons and re-weigh them to determine the mass loss.
 4. Calculate the corrosion rate using the formula: $\text{Corrosion Rate (mm/a)} = (\text{Mass Loss [g]} * 8.76 \times 10^4) / (\text{Surface Area [cm}^2\text{]} * \text{Density [g/cm}^3\text{]} * \text{Time [h]})$
 5. Characterize the surface morphology and cross-section of the corroded coupons using SEM-EDS to identify corrosion mechanisms such as intergranular attack, pitting, and elemental depletion.

Workflow for Material Compatibility Assessment





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